

Safeguarding Research: Proper Disposal Procedures for ABBV-167

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Compound of Interest

Compound Name: Abbv-167

Cat. No.: B12424682

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The proper disposal of investigational compounds is a critical component of laboratory safety and environmental responsibility. This document provides essential, step-by-step guidance for the safe and compliant disposal of **ABBV-167**, a phosphate prodrug of the BCL-2 inhibitor venetoclax. Adherence to these procedures is mandatory to mitigate risks to personnel and the environment.

ABBV-167 and its active metabolite, venetoclax, are potent cytotoxic agents. As such, all waste generated from their handling and use must be treated as hazardous pharmaceutical waste. Standard laboratory waste streams are not appropriate for this material.

Core Disposal Principles

Disposal of **ABBV-167** and related materials must not be done through standard trash or sewer systems.^[1] All waste must be segregated, clearly labeled, and disposed of through an approved hazardous waste disposal facility, typically via high-temperature incineration.^{[2][3]}

Step-by-Step Disposal Protocol

This protocol outlines the necessary steps for the proper disposal of various waste streams contaminated with **ABBV-167**.

1. Personal Protective Equipment (PPE) Decontamination and Disposal:

- Non-disposable PPE (e.g., safety glasses, lab coats): Decontaminate thoroughly using a validated procedure before reuse. If visible contamination cannot be removed, dispose of the item as cytotoxic waste.
- Disposable PPE (e.g., gloves, masks, disposable gowns): Immediately after use, place all disposable PPE into a designated, sealed purple bag or a rigid, puncture-resistant container with a purple lid.^{[3][4]} These containers must be clearly labeled as "Cytotoxic Waste."

2. Disposal of Unused or Expired **ABBV-167**:

- Solid and Liquid Formulations: Unused or expired **ABBV-167**, whether in solid powder form or in solution, must be disposed of as hazardous chemical waste.
 - Do not attempt to neutralize the compound in the lab unless it is part of a validated experimental protocol.
 - Place the original container, tightly sealed, into a larger, leak-proof secondary container designated for cytotoxic waste.
 - Label the outer container clearly with "Cytotoxic Waste," the chemical name ("**ABBV-167**"), and any other information required by your institution's Environmental Health and Safety (EHS) department.

3. Disposal of Contaminated Labware:

- Sharps (Needles, Syringes, Scalpels, Pipette Tips): All sharps contaminated with **ABBV-167** must be placed immediately into a UN-approved, puncture-resistant sharps container with a purple lid.^{[3][4]}
- Non-Sharps Labware (Vials, Tubes, Flasks, Plates):
 - Empty and rinse glassware and plasticware with a suitable solvent where feasible. The rinsate must be collected and treated as liquid cytotoxic waste.

- Place the rinsed or un-rinsed contaminated items into a rigid, leak-proof container with a purple lid, labeled as "Cytotoxic Waste."[\[3\]](#)[\[4\]](#)

4. Management of Liquid Waste:

- Aqueous and Solvent-Based Solutions: All solutions containing **ABBV-167** must be collected in a dedicated, sealed, and clearly labeled hazardous waste container.
 - Use a container made of a compatible material (e.g., glass or appropriate plastic) with a secure screw-top cap.[\[1\]](#)[\[5\]](#)
 - Label the container "Hazardous Waste: Cytotoxic" and list all chemical constituents, including solvents and an estimated concentration of **ABBV-167**.
 - Store liquid waste in a designated satellite accumulation area within the laboratory.[\[6\]](#)[\[7\]](#)

5. Spill Management and Cleanup:

- Spill Cleanup Materials: Any materials used to clean up spills of **ABBV-167** (e.g., absorbent pads, wipes, contaminated PPE) are considered cytotoxic waste.
- Place all cleanup debris into a designated purple bag or rigid container and seal it for disposal.[\[4\]](#)

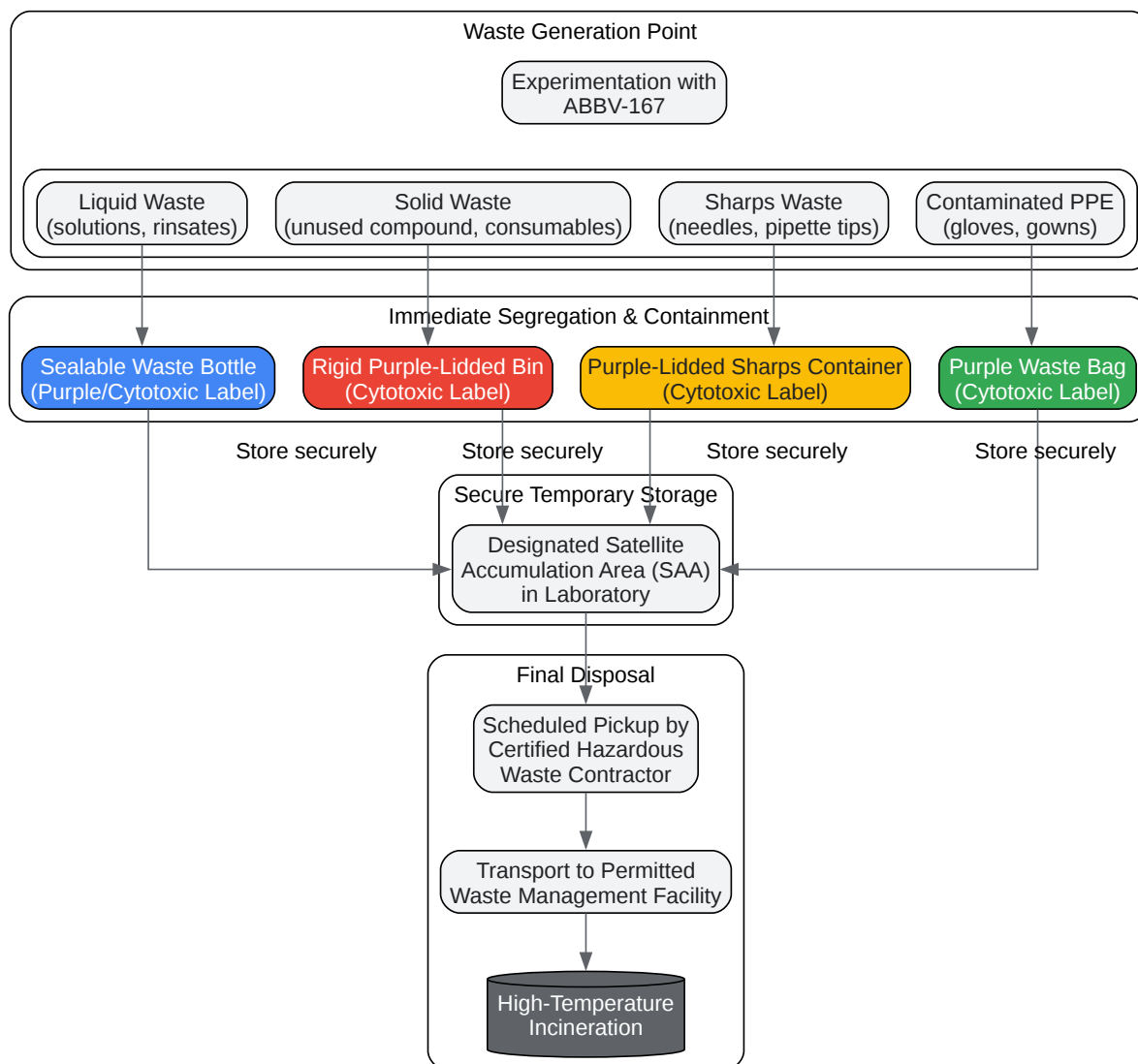
Waste Segregation and Storage Summary

Proper segregation is crucial to ensure safe handling and disposal. The following table summarizes the waste streams and their appropriate containers.

Waste Type	Description	Container Requirement
Solid Cytotoxic Waste	Unused/expired ABBV-167, contaminated powders, lab consumables (e.g., weigh boats, tubes).	Rigid, leak-proof container with a purple lid, labeled "Cytotoxic Waste".
Liquid Cytotoxic Waste	Solutions containing ABBV-167, including experimental solutions and rinsates.	Sealable, compatible container (e.g., glass bottle) labeled "Hazardous Waste: Cytotoxic" with contents listed.
Contaminated Sharps	Needles, syringes, pipette tips, blades, or any sharp item that has contacted ABBV-167.	UN-approved, puncture-resistant sharps container with a purple lid. [3] [4]
Contaminated PPE	Gloves, masks, disposable lab coats, and other personal protective equipment.	Labeled purple bags or a rigid container with a purple lid for cytotoxic waste. [3] [4]

Disposal Workflow Diagram

The following diagram illustrates the logical flow for handling and disposing of **ABBV-167** waste.



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Caption: Workflow for the safe disposal of **ABBV-167** waste streams.

This comprehensive approach to waste management is integral to the responsible conduct of research and development. For specific questions regarding your institution's policies, always consult your local Environmental Health and Safety (EHS) department.

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